

# A Technical Guide to Quality Control (QC) Level 1 Parameters in ESO Pipelines

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## Compound of Interest

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This in-depth technical guide provides a comprehensive overview of the core principles and practical applications of Quality Control Level 1 (**QC1**) parameters within the European Southern Observatory (ESO) data reduction pipelines. Tailored for researchers, scientists, and drug development professionals who may be utilizing advanced imaging and spectroscopic data, this document outlines the generation, significance, and interpretation of key **QC1** parameters.

The ESO pipelines are a suite of sophisticated software tools designed to process raw data from the various instruments on the Very Large Telescope (VLT) and other ESO facilities. A fundamental output of these pipelines is a set of **QC1** parameters, which are quantitative metrics that assess the quality of the data at different stages of the reduction process. These parameters are crucial for monitoring instrument health, verifying the accuracy of the calibration process, and ensuring the scientific validity of the final data products. **QC1** parameters are stored in the FITS headers of the processed files and are accessible through the ESO Science Archive Facility.

## Data Presentation: Key QC1 Parameters

The following tables summarize a selection of important **QC1** parameters for different types of calibrations and science data products across various ESO instrument pipelines, such as the Focal Reducer/low dispersion Spectrograph 2 (FORIS2) and the Multi Unit Spectroscopic Explorer (MUSE). These parameters provide a snapshot of the data quality and the performance of the instrument.

**Table 1: Master Bias Frame QC1 Parameters**

Parameter Name	Description	Instrument Example
QC.BIAS.MASTERn.RON	Read-out noise in quadrant 'n' determined from difference images of each adjacent pair of biases.	MUSE
QC.BIAS.MASTERn.RONERR	Error on the read-out noise in quadrant 'n'.	MUSE
QC.BIAS.MASTERn.MEAN	Mean value of the master bias in quadrant 'n'.	MUSE
QC.BIAS.MASTERn.STDEV	Standard deviation of the master bias in quadrant 'n'.	MUSE
QC.BIAS.MASTER.NBADPIX	Number of bad pixels found in the master bias.	MUSE

**Table 2: Spectroscopic Data QC1 Parameters**

Parameter Name	Description	Instrument Example
QC LSS RESOLUTION	Mean spectral resolution for Long-Slit Spectroscopy (LSS) mode.	FORS2
QC LSS RESOLUTION RMS	Root mean square of the spectral resolution measurements.	FORS2
QC LSS RESOLUTION NLINES	Number of arc lamp lines used to compute the mean resolution.	FORS2
QC LSS CENTRAL WAVELENGTH	Wavelength at the center of the CCD for LSS mode.	FORS2
QC.NLINE.CAT	Number of lines in the input catalog for wavelength calibration.	X-shooter
QC.NLINE.FOUND	Number of lines found and used for the wavelength solution.	X-shooter

**Table 3: Imaging Data QC1 Parameters**

Parameter Name	Description	Instrument Example
QC INSTRUMENT ZEROPOINT	The instrumental zeropoint, a measure of the instrument's throughput.	FORS2
QC INSTRUMENT ZEROPOINT ERROR	The error on the instrumental zeropoint.	FORS2
QC ATMOSPHERIC EXTINCTION	The atmospheric extinction coefficient.	FORS2
QC ATMOSPHERIC EXTINCTION ERROR	The error on the atmospheric extinction coefficient.	FORS2
QC IMGQU	The image quality (seeing) of the scientific exposure, measured as the median FWHM of stars.	FORS2
QC IMGQUERR	The uncertainty in the image quality.	FORS2

## Experimental Protocols: Methodologies for QC1 Parameter Generation

The generation of **QC1** parameters is intrinsically linked to the data reduction recipes within the ESO pipelines. These recipes are the "experimental protocols" that process the raw data. Below are detailed methodologies for two key calibration recipes.

### Protocol 1: Master Bias Frame Creation (muse\_bias)

Objective: To create a low-noise master bias frame and to measure the detector characteristics, such as read-out noise and fixed pattern noise.

Methodology:

- Input Data: A series of raw bias frames (typically 5 or more) taken with the shutter closed and zero exposure time.

- Processing Steps:
  - Each raw bias frame is trimmed to remove the overscan regions.
  - The pipeline calculates the median value of each frame.
  - A master bias frame is created by taking a median of the individual bias frames. This process effectively removes cosmic rays and reduces random noise.
  - The read-out noise (RON) is calculated from the difference between pairs of consecutive bias frames.
  - The final master bias frame and its associated error map are saved as a FITS file.
- Output **QC1** Parameters: The recipe calculates a suite of **QC1** parameters that are written to the header of the master bias FITS file. These include the mean, median, and standard deviation of the master bias for each quadrant of the detector, as well as the read-out noise and its error (as detailed in Table 1).

## Protocol 2: Photometric Calibration (fors\_photometry)

Objective: To determine the photometric properties of the instrument and the atmosphere, such as the instrumental zeropoint and the atmospheric extinction.

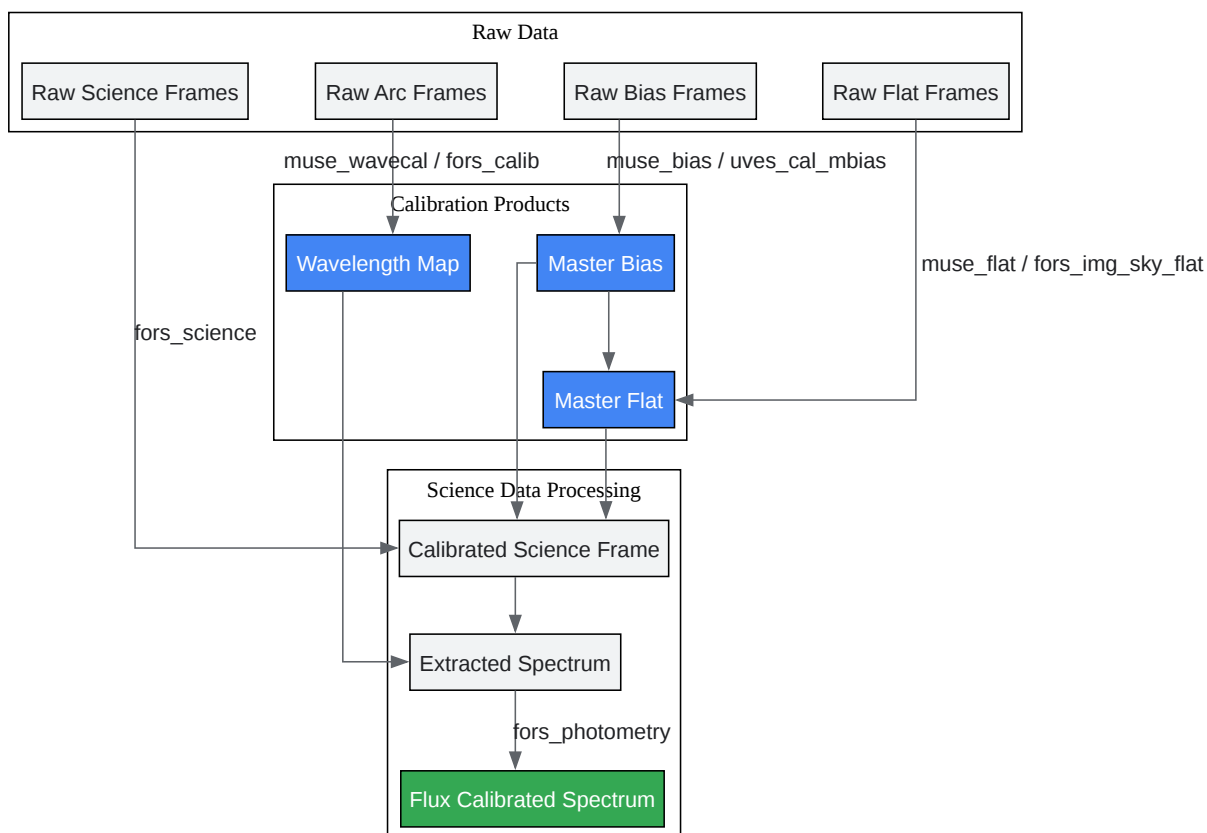
Methodology:

- Input Data:
  - A raw science image of a standard star field.
  - A master bias frame.
  - A master flat field frame.
  - A catalog of standard stars with their known magnitudes and colors.
- Processing Steps:
  - The raw science frame is bias-subtracted and flat-fielded.

- The pipeline performs source detection on the calibrated image to identify the standard stars.
- The instrumental magnitudes of the detected standard stars are measured.
- By comparing the instrumental magnitudes with the catalog magnitudes, the pipeline fits a model that solves for the instrumental zeropoint and the atmospheric extinction coefficient.
- Output **QC1** Parameters: The key **QC1** parameters derived from this recipe include the instrumental zeropoint, its error, the atmospheric extinction, and its error (as detailed in Table 3). These are crucial for the flux calibration of science data.

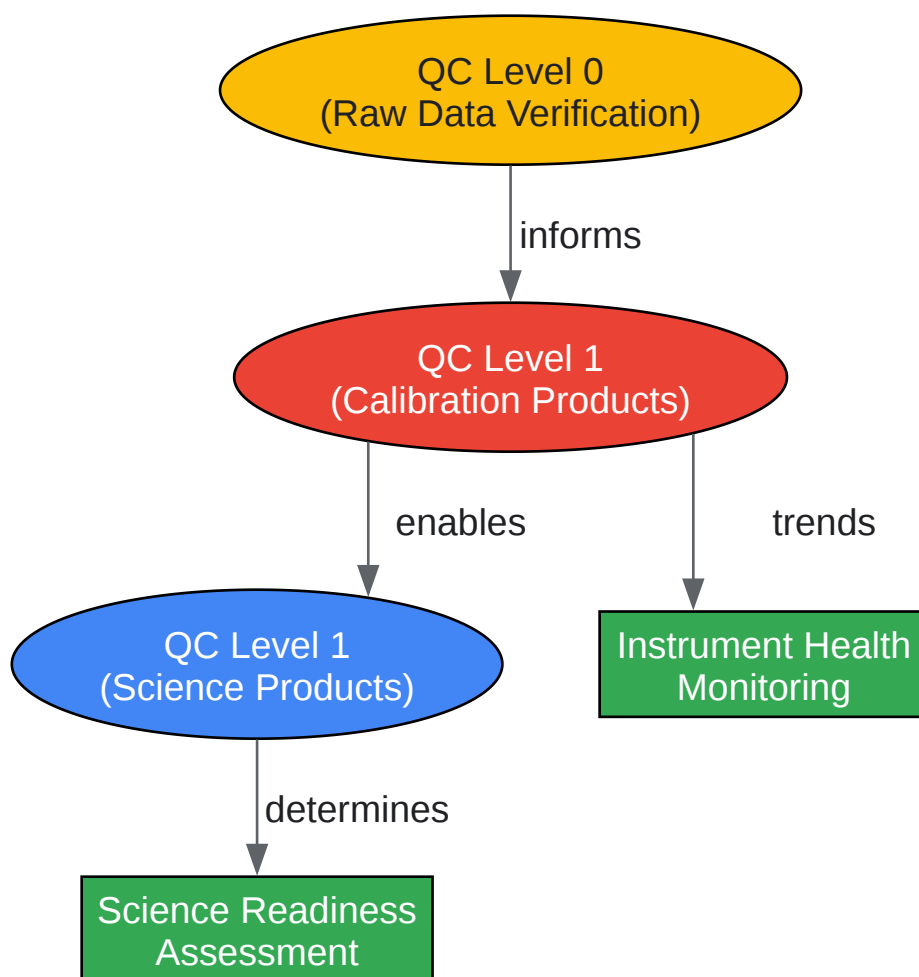
## Mandatory Visualization

The following diagrams illustrate the logical flow of data processing and the hierarchical nature of quality control within the ESO pipeline environment.



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## ESO Data Reduction Workflow



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#### *Hierarchy of Quality Control*

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